

3-Fluoroanisole: A Technical Guide to Safe Handling and Application in Research

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Compound of Interest

Compound Name: 3-Fluoroanisole

Cat. No.: B032098

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Fluoroanisole is a fluorinated aromatic compound with significant applications as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and materials science products.^[1] Its unique physicochemical properties, imparted by the fluorine substituent, make it a valuable building block for introducing fluorine into larger, more complex molecules, thereby enhancing their biological activity and metabolic stability.^{[2][3]} This technical guide provides a comprehensive overview of the safety data for **3-Fluoroanisole**, detailed handling precautions for laboratory and research settings, and an illustrative experimental workflow for its application in organic synthesis.

Chemical and Physical Properties

3-Fluoroanisole is a colorless to pale yellow liquid with a characteristic ether-like odor.^[3] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CAS Number	456-49-5
Molecular Formula	C ₇ H ₇ FO
Molecular Weight	126.13 g/mol
Boiling Point	158 °C at 743 mmHg (lit.)
Density	1.104 g/mL at 25 °C (lit.)
Flash Point	44 °C (111.2 °F) - closed cup
Refractive Index	n ₂₀ /D 1.488 (lit.)
Solubility	Insoluble in water, soluble in organic solvents.[3]

Safety and Hazard Information

3-Fluoroanisole is classified as a flammable liquid and requires careful handling to avoid ignition. The primary hazards are associated with its flammability and potential for irritation upon contact.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor

Signal Word:Warning

Potential Health Effects

- Inhalation: May cause respiratory tract irritation.[3]
- Skin Contact: May cause skin irritation.[3]
- Eye Contact: May cause eye irritation and potential corneal damage.[3]

- Ingestion: May be harmful if swallowed.

Prolonged or repeated exposure may affect the central nervous system, leading to symptoms such as headache, dizziness, and fatigue.[3]

Handling and Storage Precautions

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-Fluoroanisole** to determine the appropriate level of personal protective equipment. The following table outlines recommended PPE.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be appropriate for larger quantities or splash hazards.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Safe Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Ground/bond container and receiving equipment to prevent static discharge.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.

- Handle in a well-ventilated area, preferably in a chemical fume hood.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be designated as a flammables storage area.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

Applications in Research and Development

3-Fluoroanisole is a versatile building block in organic synthesis, particularly for the introduction of the fluoromethoxybenzene moiety into target molecules. This is of significant interest in drug discovery, as the incorporation of fluorine can modulate a compound's pharmacokinetic and pharmacodynamic properties.^{[2][4]}

Use in Pharmaceutical Synthesis

3-Fluoroanisole serves as a precursor in the synthesis of various pharmaceutical agents, including:

- Selective serotonin reuptake inhibitors (SSRIs)^[3]
- Antipsychotic agents^[3]
- Noradrenaline analogues
- Quinolone antibiotics^[2]

The presence of the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of the final drug product.^[2]

Agrochemical and Materials Science Applications

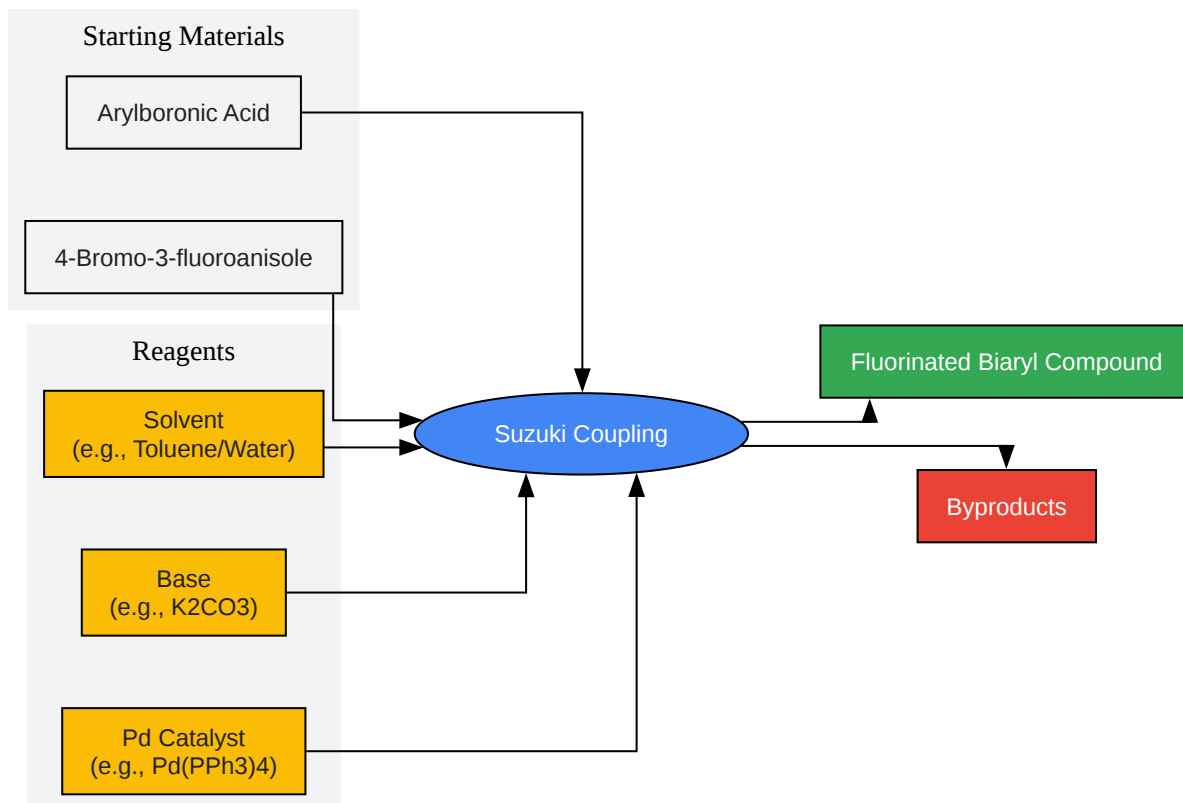
In agrochemical research, the fluorinated aromatic scaffold of **3-Fluoroanisole** is used to improve the metabolic stability and membrane permeability of pesticides and herbicides.^{[1][3]} It is also employed in materials science for the synthesis of liquid crystals and specialty polymers.^{[1][2]}

Experimental Workflow: Synthesis of a Fluorinated Biaryl Compound

The following section provides a representative experimental workflow for a Suzuki cross-coupling reaction using a derivative of **3-fluoroanisole**. This is a common reaction type where this building block would be utilized in a research setting.

Reaction Scheme

This workflow illustrates the synthesis of a fluorinated biaryl compound, a common scaffold in medicinal chemistry.



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Caption: Suzuki cross-coupling workflow for synthesizing a fluorinated biaryl compound.

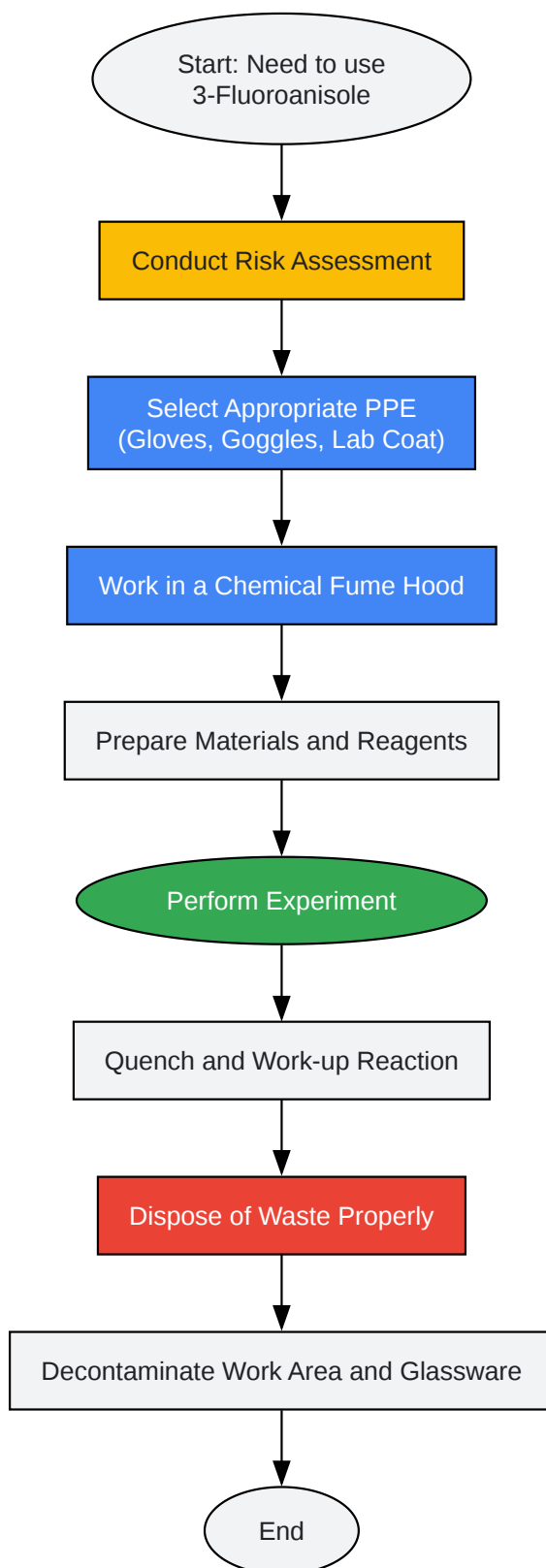
Detailed Methodology

- **Reaction Setup:** To an oven-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromo-**3-fluoroanisole** (1.0 eq), the desired arylboronic acid (1.2 eq), and potassium carbonate (2.0 eq).
- **Inert Atmosphere:** The flask is evacuated and backfilled with an inert gas (e.g., nitrogen or argon) three times to ensure an oxygen-free atmosphere.

- **Solvent and Catalyst Addition:** Degassed toluene and water (e.g., in a 4:1 ratio) are added to the flask via syringe, followed by the palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0), 0.05 eq).
- **Reaction:** The reaction mixture is heated to reflux (typically 80-100 °C) and stirred vigorously. The progress of the reaction is monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure fluorinated biaryl product.

Logical Workflow for Safe Handling

The following diagram outlines the logical steps for the safe handling of **3-Fluoroanisole** in a research laboratory.



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Caption: Logical workflow for the safe handling of **3-Fluoroanisole** in a laboratory setting.

Conclusion

3-Fluoroanisole is a valuable chemical intermediate with broad applications in research and development. Its flammable nature and potential for irritation necessitate strict adherence to safety protocols. By understanding its properties and implementing the handling precautions outlined in this guide, researchers can safely and effectively utilize **3-Fluoroanisole** in the synthesis of novel compounds with enhanced properties.

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